

Spectroscopic Analysis of 4-Amyloxybenzaldehyde: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 4-Amyloxybenzaldehyde-d1

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Introduction: This technical guide provides a comprehensive overview of the spectroscopic data for 4-Amyloxybenzaldehyde (also known as 4-(pentyloxy)benzaldehyde). While data for a specifically deuterated (-d1) version is not readily available, this document focuses on the abundant data for the standard isotopologue. The information presented herein is crucial for the identification, characterization, and quality control of this compound in research and development settings. This guide covers Nuclear Magnetic Resonance (NMR), Mass Spectrometry (MS), and Infrared (IR) spectroscopy, offering detailed data tables, experimental protocols, and a logical workflow for spectroscopic analysis.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful technique for elucidating the molecular structure of 4-Amyloxybenzaldehyde. The following tables summarize the predicted ^1H and ^{13}C NMR spectral data.

Table 1: ^1H NMR Spectroscopic Data for 4-Amyloxybenzaldehyde

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
9.88	s	1H	Aldehyde (-CHO)
7.83	d	2H	Aromatic (ortho to -CHO)
7.00	d	2H	Aromatic (ortho to -O-pentyl)
4.04	t	2H	-O-CH ₂ -(CH ₂) ₃ -CH ₃
1.81	p	2H	-O-CH ₂ -CH ₂ -CH ₂ -CH ₂ -CH ₃
1.43	m	4H	-O-(CH ₂) ₂ -CH ₂ -CH ₂ -CH ₃
0.94	t	3H	-O-(CH ₂) ₄ -CH ₃

s = singlet, d = doublet, t = triplet, p = pentet, m = multiplet

Table 2: ¹³C NMR Spectroscopic Data for 4-Amyloxybenzaldehyde

Chemical Shift (δ) ppm	Assignment
190.7	Aldehyde (CHO)
164.2	Aromatic (C-O-pentyl)
131.9	Aromatic (CH, ortho to -CHO)
129.9	Aromatic (C-CHO)
114.8	Aromatic (CH, ortho to -O-pentyl)
68.4	-O-CH ₂ -(CH ₂) ₃ -CH ₃
28.8	-O-CH ₂ -CH ₂ -CH ₂ -CH ₂ -CH ₃
28.2	-O-(CH ₂) ₂ -CH ₂ -CH ₂ -CH ₃
22.4	-O-(CH ₂) ₃ -CH ₂ -CH ₃
14.0	-O-(CH ₂) ₄ -CH ₃

Mass Spectrometry (MS)

Mass spectrometry of 4-Amyloxybenzaldehyde provides information about its molecular weight and fragmentation pattern, aiding in its identification. The data presented here is from electron ionization (EI) mass spectrometry.

Table 3: Mass Spectrometry Data for 4-Amyloxybenzaldehyde

m/z	Relative Intensity (%)	Putative Fragment Assignment
192	35	[M] ⁺ (Molecular Ion)
121	100	[M - C ₅ H ₁₁] ⁺
93	15	[C ₆ H ₅ O] ⁺
71	20	[C ₅ H ₁₁] ⁺
43	30	[C ₃ H ₇] ⁺

Infrared (IR) Spectroscopy

Infrared spectroscopy is used to identify the functional groups present in 4-Amyloxybenzaldehyde. The characteristic absorption bands are summarized in the table below.

Table 4: Infrared (IR) Spectroscopic Data for 4-Amyloxybenzaldehyde

Wavenumber (cm ⁻¹)	Intensity	Assignment
2940, 2861	Strong	C-H stretch (alkyl)[1]
2838, 2742	Medium	C-H stretch (aldehyde)[1]
1691	Strong	C=O stretch (aldehyde)[1]
1600	Strong	C=C stretch (aromatic)[1]
1259, 1160	Strong	C-O stretch (ether), C-H in-plane bend (aromatic)[1]
833	Strong	C-H out-of-plane bend (para-substituted aromatic)[1]

Experimental Protocols

The following are generalized experimental protocols for the acquisition of spectroscopic data for small organic molecules like 4-Amyloxybenzaldehyde.

4.1 NMR Spectroscopy

- **Sample Preparation:** Dissolve 5-10 mg of 4-Amyloxybenzaldehyde in approximately 0.6 mL of a deuterated solvent (e.g., CDCl₃).
- **Tube Transfer:** Filter the solution into a clean 5 mm NMR tube.
- **Instrumentation:** Acquire the ¹H and ¹³C NMR spectra on a 300 MHz or higher field NMR spectrometer.
- **¹H NMR Acquisition:** Obtain the proton spectrum using a standard pulse sequence. Typically, 16-32 scans are sufficient.

- **^{13}C NMR Acquisition:** Obtain the carbon spectrum using a proton-decoupled pulse sequence. A larger number of scans (e.g., 1024 or more) may be necessary to achieve a good signal-to-noise ratio.
- **Data Processing:** Process the raw data (FID) by applying a Fourier transform, phase correction, and baseline correction. Chemical shifts are referenced to the residual solvent peak or an internal standard (e.g., TMS).

4.2 Mass Spectrometry (Electron Ionization - EI)

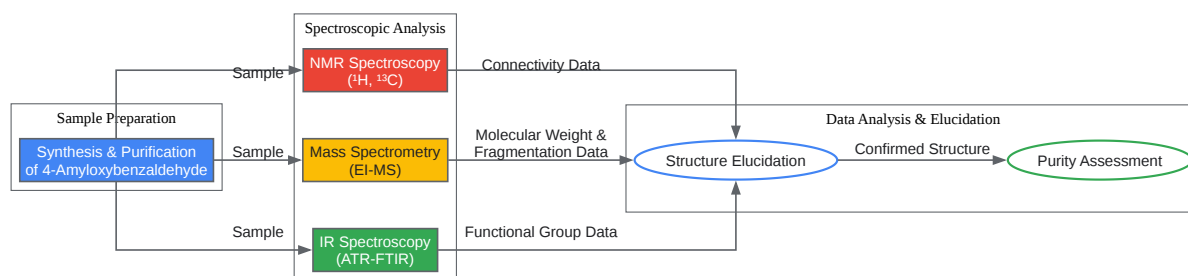
- **Sample Introduction:** Introduce a small amount of the sample into the mass spectrometer, typically via a direct insertion probe or after separation by gas chromatography (GC).
- **Ionization:** Bombard the sample with a high-energy electron beam (typically 70 eV) to induce ionization and fragmentation.
- **Mass Analysis:** Separate the resulting ions based on their mass-to-charge ratio (m/z) using a mass analyzer (e.g., quadrupole, time-of-flight).
- **Detection:** Detect the ions and generate a mass spectrum, which is a plot of ion intensity versus m/z .

4.3 IR Spectroscopy (Attenuated Total Reflectance - ATR)

- **Sample Preparation:** Place a small amount of liquid or solid 4-Amyloxybenzaldehyde directly onto the ATR crystal.
- **Spectrum Acquisition:** Record the infrared spectrum, typically in the range of $4000\text{--}400\text{ cm}^{-1}$.
- **Background Subtraction:** A background spectrum of the clean ATR crystal is recorded and subtracted from the sample spectrum to remove contributions from the instrument and atmosphere (e.g., CO_2 , H_2O).
- **Data Analysis:** Identify the characteristic absorption bands and correlate them to the functional groups present in the molecule.

Visualization of Spectroscopic Analysis Workflow

The following diagram illustrates a logical workflow for the spectroscopic analysis of a compound like 4-Amyloxybenzaldehyde.



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Caption: A logical workflow for the spectroscopic analysis and structure elucidation of 4-Amyloxybenzaldehyde.

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References

- 1. [researchgate.net](https://www.researchgate.net) [researchgate.net]
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